6-Hydroxyquinoline-5-carboxamide solubility issues

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **6-Hydroxyquinoline-5-carboxamide**

CAS No.: 104612-30-8

Cat. No.: S1481828

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Physicochemical Properties of 6-Hydroxyquinoline

Understanding the basic properties of the 6-hydroxyquinoline scaffold can provide initial clues for handling its derivatives, including the 5-carboxamide. The table below summarizes key data for 6-Hydroxyquinoline.

Property	Value / Description	Source
CAS Number	580-16-5	[1] [2]
Molecular Formula	C_9H_7NO	[1] [2]
Molecular Weight	145.16 g/mol	[1]
Melting Point	188-190 °C (lit.)	[3] [1]
Form	Powder (can be white to light yellow, or beige to gray/brown)	[1] [2]
pKa Values	5.15, 8.90 (at 20°C)	[1] [2]
Water Solubility	Almost insoluble	[1] [2]

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Property	Value / Description	Source
Solubility in Organic Solvents	Slightly soluble in **DMSO** and **Methanol**	[1] [2]

Troubleshooting Solubility Issues

Solubility is a common challenge in drug development. Here are some strategies and considerations, informed by general research on hydroxyquinoline compounds.

FAQ: What solvents can I use for 6-Hydroxyquinoline derivatives?

For the parent 6-Hydroxyquinoline, **DMSO** and **Methanol** are indicated as solvents in which it has slight solubility [1] [2]. This makes them good starting points for your carboxamide derivative.

- **DMSO** is often the preferred solvent for preparing stock solutions for biological assays due to its high solvating power.
- **Methanol** can be useful for analytical purposes or for reactions.

Given the low water solubility, you will likely need to use an organic solvent for initial dissolution before adding to aqueous buffers.

FAQ: How does pH affect the solubility of these compounds?

The **pKa values** (5.15 and 8.90) indicate that 6-Hydroxyquinoline can exist in different charge states depending on the pH of the solution [1] [2]. This ionization can be leveraged to improve solubility.

- **Protonated Form (Acidic pH)**: The compound is more soluble in acidic conditions.
- **Deprotonated Form (Basic pH)**: The compound is more soluble in basic conditions.
- **Zwitterionic Region**: Around neutral pH, the compound may have very low solubility.

Experimental Protocol: pH-Solubility Profiling

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- **Prepare Stock Solution**: Dissolve your compound in a minimal amount of DMSO to create a concentrated stock solution (e.g., 100 mM).
- **Create Buffer Series**: Prepare a series of standard buffers covering a wide pH range (e.g., pH 2, 4, 7, 9, 11).
- **Dilution Test**: Add a fixed, small volume of your DMSO stock solution to a larger volume of each buffer (e.g., 10 µL stock into 990 µL buffer). The final DMSO concentration should be kept low (e.g., 1%) to avoid its influence on solubility.
- **Visual Inspection & Analysis**: Observe the solutions for cloudiness or precipitation immediately and after a set time (e.g., 1 hour). Quantify solubility using techniques like UV-Vis spectroscopy to measure the concentration of dissolved compound in the supernatant after centrifugation.

Experimental Insight from Related Research

A 2025 study on PAD inhibitors explored the use of a **naphthalene/quinoline-based scaffold** with hydroxyl substitutions. The experimental methodology for evaluating these compounds involved dissolving them in **DMSO** for biological testing [4]. This reinforces DMSO as a standard and practical choice for handling similar quinoline-based drug candidates in vitro.

General Solubility Enhancement Workflow

The following diagram outlines a logical, step-by-step approach to resolving solubility issues with your compound during experimental preparation.

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References

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